

o-3M3FBS CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: o-3M3FBS

Cat. No.: B1677066

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An In-depth Technical Guide to o-3M3FBS

This technical guide provides a comprehensive overview of **o-3M3FBS**, a chemical compound utilized in cell signaling research. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, biological activity, and application in experimental settings.

o-3M3FBS (2,4,6-Trimethyl-N-[2-(trifluoromethyl)phenyl]benzenesulfonamide) is primarily known as the inactive analog of m-3M3FBS, a well-documented activator of phospholipase C (PLC). Due to its structural similarity but lack of stimulatory effect on the PLC pathway, **o-3M3FBS** serves as an essential negative control in experiments investigating PLC-mediated signaling.

Physicochemical Properties

The fundamental properties of **o-3M3FBS** are summarized below, providing key data for its use in a laboratory setting.

Property	Value	References
CAS Number	313981-55-4	[1][2]
Molecular Weight	343.36 g/mol	[1][2]
Molecular Formula	C ₁₆ H ₁₆ F ₃ NO ₂ S	[1][2]
Purity	≥99%	
Appearance	Off-white solid	[3]
Solubility	Soluble to 100 mM in DMSO and ethanol	[1]
Storage	Store at room temperature. For solutions in solvent, store at -20°C for up to one month or -80°C for up to six months, protected from light.	[1]

Biological Activity and Mechanism of Action

o-3M3FBS is characterized by its lack of activity towards phospholipase C (PLC), in stark contrast to its isomer, m-3M3FBS.[4] The latter directly activates PLC, leading to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). This cascade results in an increase in intracellular calcium ([Ca²⁺]_i) and the activation of protein kinase C (PKC), respectively.

While primarily used as a negative control, some studies have reported that **o-3M3FBS** can exert biological effects independent of PLC activation. For instance, both m-3M3FBS and **o-3M3FBS** have been shown to inhibit inward and outward ion currents and can cause an increase in intracellular calcium through mechanisms that are not dependent on PLC.[1][5] This underscores the importance of careful interpretation of experimental results, even when using **o-3M3FBS** as a control.

The established signaling pathway for the active analog, m-3M3FBS, is depicted below. **o-3M3FBS** is used in experiments to confirm that the observed effects are indeed due to the activation of this specific pathway.

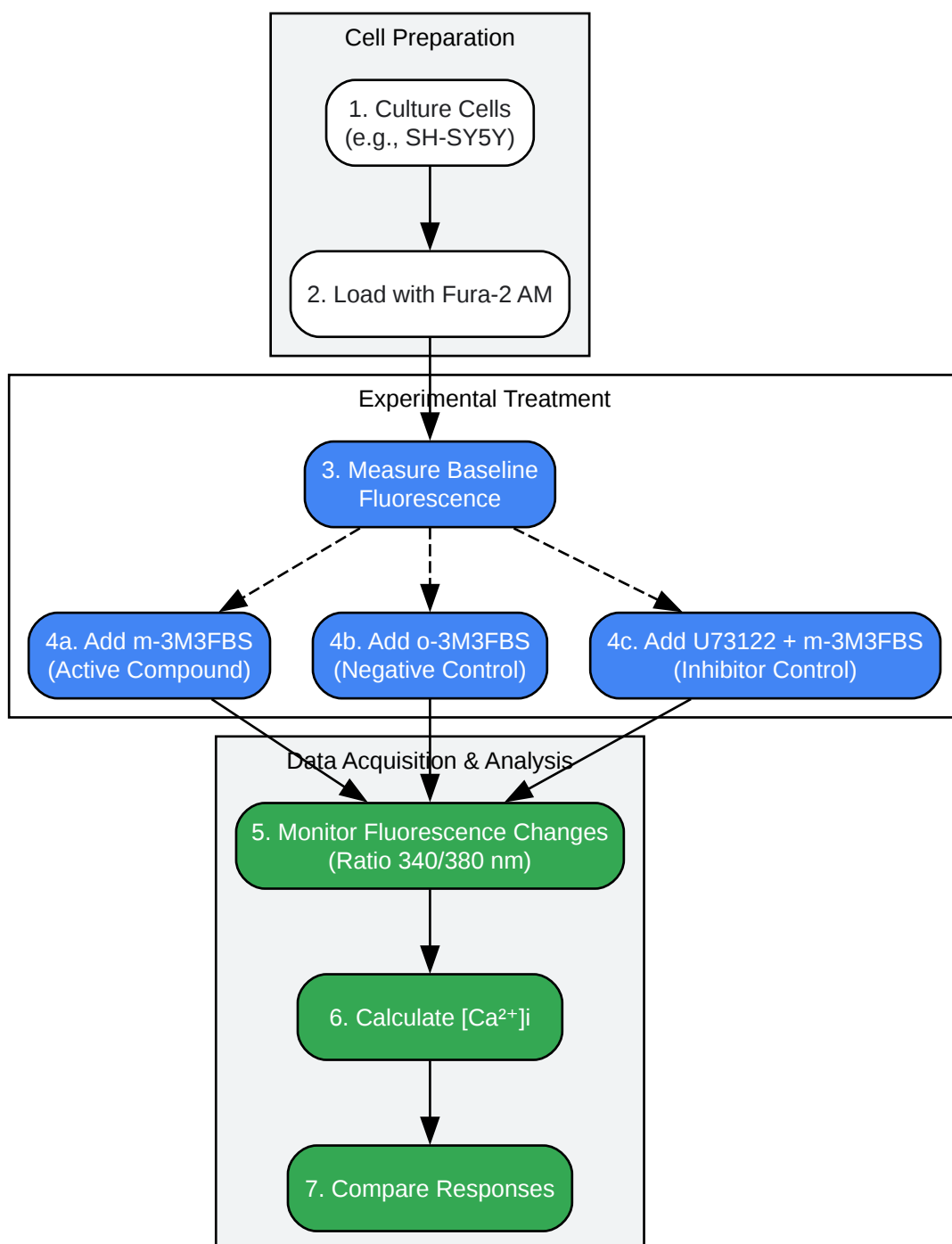
Caption: Signaling pathway activated by m-3M3FBS. **o-3M3FBS** does not initiate this cascade.

Experimental Protocols and Applications

o-3M3FBS is a critical tool for validating the specificity of PLC-mediated signaling in various cellular contexts. Below are representative experimental approaches where **o-3M3FBS** is employed.

This experiment aims to determine if an observed increase in intracellular calcium is due to PLC activation.

- Objective: To measure changes in intracellular calcium concentration ($[Ca^{2+}]_i$) in response to a test compound, m-3M3FBS, and **o-3M3FBS**.
- Methodology:
 - Cells (e.g., human neuroblastoma SH-SY5Y cells or neutrophils) are loaded with a calcium-sensitive fluorescent dye, such as Fura-2 AM.[\[6\]](#)[\[7\]](#)
 - The baseline fluorescence is recorded.
 - Cells are treated with the active compound m-3M3FBS (typically in the range of 10-50 μ M).[\[8\]](#)
 - In a parallel experiment, cells are treated with the same concentration of **o-3M3FBS**.
 - A PLC inhibitor, such as U73122, may be used as an additional control.[\[8\]](#)
 - Changes in fluorescence, corresponding to changes in $[Ca^{2+}]_i$, are monitored over time using a fluorometer or fluorescence microscope.
- Expected Outcome: m-3M3FBS should induce a significant increase in $[Ca^{2+}]_i$, which is attenuated by U73122. **o-3M3FBS** should not elicit a significant increase in $[Ca^{2+}]_i$ via the PLC pathway.



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Caption: Experimental workflow for a typical calcium mobilization assay using **o-3M3FBS** as a negative control.

Summary

o-3M3FBS is an indispensable chemical probe for cell signaling research. Its primary value lies in its role as a specific negative control for studies involving the PLC activator m-3M3FBS. By using **o-3M3FBS** in parallel with its active counterpart, researchers can confidently attribute observed cellular responses, such as calcium release and downstream signaling events, to the specific activation of the phospholipase C pathway. However, the potential for PLC-independent effects necessitates careful experimental design and data interpretation. This guide provides the foundational knowledge for the effective application of **o-3M3FBS** in a research setting.

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- To cite this document: BenchChem. [o-3M3FBS CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677066#o-3m3fbs-cas-number-and-molecular-weight]

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